

Dihydroseselin: A Comprehensive Technical Review of Current Research

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Compound of Interest		
Compound Name:	Dihydroseselin	
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Abstract

Dihydroseselin, a coumarin compound, has emerged as a molecule of interest within the scientific community. This technical guide provides a comprehensive review of the existing literature on **Dihydroseselin** and its derivatives, with a particular focus on its biological activities and potential therapeutic applications. Due to the limited scope of research on the parent compound, this review extensively covers the significant findings related to its derivative, (+)-3'α-angeloxy-4'-keto-3',4'-**dihydroseselin** (Pd-lb), which has demonstrated noteworthy anti-inflammatory properties. This document summarizes key quantitative data, details experimental methodologies from cited research, and presents signaling pathways and experimental workflows through structured diagrams to facilitate a deeper understanding and guide future research endeavors.

Introduction

Dihydroseselin (8,8-dimethyl-9,10-dihydropyrano[2,3-h]chromen-2-one) is a 7-hydroxycoumarin derivative, a class of natural products known for their diverse pharmacological activities.[1][2] It is a coumarin that has been isolated from the roots of Toddalia species.[3] While research on **Dihydroseselin** itself is sparse, a derivative, (+)-3'α-angeloxy-4'-keto-3',4'-**dihydroseselin** (Pd-Ib), isolated from Bupleurum malconense, has been the subject of more detailed investigation, particularly concerning its immunoregulatory and anti-inflammatory effects.[4] This review synthesizes the available information on both the



parent compound and its more studied derivative to provide a clear overview of the current state of research.

Physicochemical Properties of Dihydroseselin

A summary of the basic chemical properties of **Dihydroseselin** is presented in the table below.

Property	Value	Reference
CAS Number	2221-66-1	[1]
Molecular Formula	C14H14O3	[1]
Molecular Weight	230.26 g/mol	[1]
Synonyms	2H,8H-Benzo[1,2-b:3,4-b']dipyran-2-one, 9,10-dihydro-8,8-dimethyl-; Seselin, dihydro-	[1]

Biological Activity of a Dihydroseselin Derivative: (+)-3'α-Angeloxy-4'-keto-3',4'-dihydroseselin (Pd-Ib)

The most significant body of research on a **Dihydroseselin**-related compound focuses on the anti-inflammatory properties of (+)-3' α -angeloxy-4'-keto-3',4'-**dihydroseselin** (Pd-Ib). A key study investigated its therapeutic effects in a mouse model of dextran sulfate sodium (DSS)-induced acute colitis.[4]

In Vivo Anti-Inflammatory Effects

Administration of Pd-Ib to mice with DSS-induced colitis resulted in a significant reduction in the disease activity index, inhibition of colon length shortening, and reduced colonic tissue damage.[4] The compound also suppressed colonic myeloperoxidase activity and nitric oxide levels.[4] The anti-inflammatory effect of Pd-Ib at a dose of 300 mg/kg was comparable to the sulfa drug sulfasalazine.[4]

Table 1: In Vivo Effects of (+)-3' α -Angeloxy-4'-keto-3',4'-**dihydroseselin** (Pd-Ib) in DSS-Induced Colitis Mouse Model



Parameter	Treatment Groups (mg/kg/day)	Observation	Reference
Disease Activity Index	30, 60, 120	Significantly reduced	[4]
Colon Length Shortening	30, 60, 120	Inhibited	[4]
Colonic Tissue Damage	30, 60, 120	Reduced	[4]
Colonic Myeloperoxidase Activity	30, 60, 120	Suppressed	[4]
Colonic Nitric Oxide Levels	30, 60, 120	Suppressed	[4]
Comparison	300	Comparable to sulfasalazine	[4]

Modulation of Cytokine Production

Pd-Ib demonstrated a significant immunomodulatory effect by altering the balance of proinflammatory and anti-inflammatory cytokines in the colonic tissues of DSS-treated mice.[4]

Table 2: Effect of (+)-3'α-Angeloxy-4'-keto-3',4'-dihydroseselin (Pd-Ib) on Cytokine Secretion

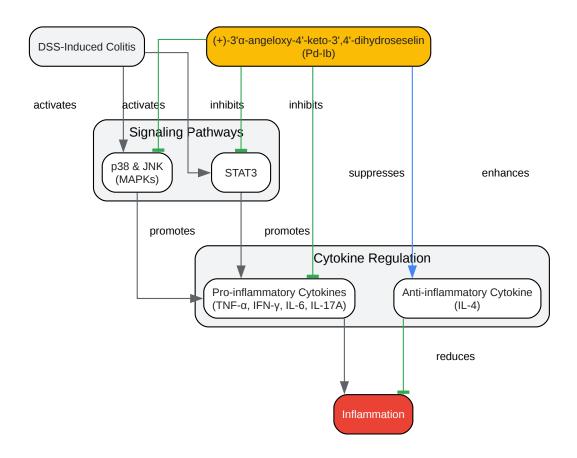
Cytokine	Effect	Cytokine Type	Reference
TNF-α	Suppressed	Pro-inflammatory	[4]
IFN-γ	Suppressed	Pro-inflammatory	[4]
IL-6	Suppressed	Pro-inflammatory	[4]
IL-17A	Suppressed	Pro-inflammatory	[4]
IL-4	Enhanced	Anti-inflammatory	[4]



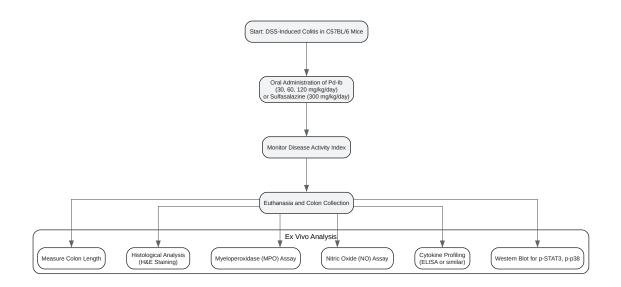
Mechanism of Action: Signaling Pathway Modulation

The anti-inflammatory effects of (+)-3'α-angeloxy-4'-keto-3',4'-**dihydroseselin** (Pd-Ib) are attributed to its ability to modulate key inflammatory signaling pathways. The study in DSS-induced colitis revealed a downregulation of phosphorylated STAT3 (p-STAT3) and phosphorylated p38 (p-p38) in the colonic tissues of treated mice.[4] In vitro studies further confirmed that the inhibitory effect of Pd-Ib on p-STAT3 and IL-6 protein levels was associated with a reduction in MAPKs, specifically JNK and p38.[4]









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